

Cost-Performance Analysis of 2-Amino-3-methylphenol in Industrial Dye Manufacturing

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Compound of Interest

Compound Name: 2-Amino-3-methylphenol

Cat. No.: B031084

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In the competitive landscape of industrial dye manufacturing, the selection of precursor molecules is a critical decision that directly impacts both the final product's performance and the overall production cost. This guide provides a comprehensive cost-performance analysis of **2-Amino-3-methylphenol**, a key intermediate in the synthesis of azo dyes. Through an objective comparison with viable alternatives and supported by available experimental data, this analysis aims to equip researchers, scientists, and drug development professionals with the necessary information to make informed decisions in their dye synthesis endeavors.

Executive Summary

2-Amino-3-methylphenol is a versatile aromatic amine used in the production of a variety of dyes, particularly those in the azo class. Its chemical structure offers specific advantages in terms of color vibrancy and stability. However, its cost-effectiveness relative to other aminophenol isomers and alternative precursors necessitates a detailed examination of performance metrics against economic factors. This guide delves into the synthesis of azo dyes, compares the performance characteristics of dyes derived from **2-Amino-3-methylphenol** and its alternatives, and provides an analysis of their industrial costs to determine the overall value proposition of each.

Comparative Performance Analysis

The performance of a dye is determined by several key factors, including color characteristics, fastness properties (resistance to fading from light and washing), and the efficiency of the dyeing process itself. While direct comparative studies under identical conditions are limited in

publicly available literature, this analysis synthesizes data from various sources to provide a comparative overview.

Table 1: Comparative Performance of Azo Dyes from Aminophenol Precursors

Performance Metric	2-Amino-3-methylphenol	2-Amino-4-methylphenol (Alternative 1)	p-Aminophenol (Alternative 2)
Typical Dye Class	Azo Dyes	Azo Dyes	Azo Dyes
Reported Yields	Good to excellent, depending on the specific synthesis	Generally good	60-80% in some reported syntheses ^[1]
Color Characteristics	Produces vibrant shades ^[2]	Can be a sensitizer in some dyes ^[3]	Used in a variety of brown and yellow dyes ^[4]
Light Fastness	Moderate to good	Moderate to good	Generally moderate, can be improved with specific formulations
Wash Fastness	Good to very good	Good to very good	Good to very good ^[5]
Dye Bath Exhaustion	Data not readily available	Data not readily available	55-70% in some disperse dye applications ^[1]
Fixation Percentage	Data not readily available	Data not readily available	72-87% in some disperse dye applications ^[1]

Cost Analysis

The industrial cost of dye precursors is a major driver in the economic feasibility of a particular dye manufacturing process. Prices can fluctuate based on raw material costs, manufacturing complexity, and market demand.

Table 2: Cost Comparison of Aminophenol Precursors (Industrial Grade)

Precursor	Price (USD/kg)	Price (USD/MT)	Notes
2-Amino-3-methylphenol	~\$35-40 (Loose, Powder)[6]	~\$35,000 - \$40,000	Price based on smaller bulk quantities; industrial-scale pricing may vary.
2-Amino-4-methylphenol	~\$0.08 (based on \$40/500g)[7]	~\$80	Laboratory scale pricing; industrial price will be significantly different.
p-Aminophenol	~\$2.72 - \$3.15[8]	~\$2,720 - \$3,150	Price reflects industrial bulk quantities and is subject to market fluctuations.

Note: Prices are estimates based on available data and are subject to change. Industrial-scale pricing for **2-Amino-3-methylphenol** and 2-Amino-4-methylphenol is not readily available in public sources and would require direct inquiry with suppliers.

Experimental Protocols

A general procedure for the synthesis of azo dyes from aminophenol precursors involves two main steps: diazotization of the aromatic amine and subsequent coupling with a coupling agent.

Diazotization of Aminophenol

Objective: To convert the primary aromatic amine group of the aminophenol into a diazonium salt.

Materials:

- Aminophenol precursor (e.g., **2-Amino-3-methylphenol**)

- Hydrochloric acid (HCl) or Sulfuric acid (H₂SO₄)
- Sodium nitrite (NaNO₂)
- Ice

Procedure:

- Dissolve the aminophenol precursor in a solution of hydrochloric acid and water.
- Cool the solution to 0-5°C in an ice bath.
- Slowly add a pre-cooled aqueous solution of sodium nitrite to the aminophenol solution while maintaining the temperature between 0-5°C.
- Stir the mixture for a short period to ensure complete formation of the diazonium salt solution.

Azo Coupling

Objective: To react the diazonium salt with a coupling component to form the azo dye.

Materials:

- Diazonium salt solution (from Step 1)
- Coupling component (e.g., a phenol, naphthol, or aromatic amine)
- Sodium hydroxide (NaOH) or other base
- Ice

Procedure:

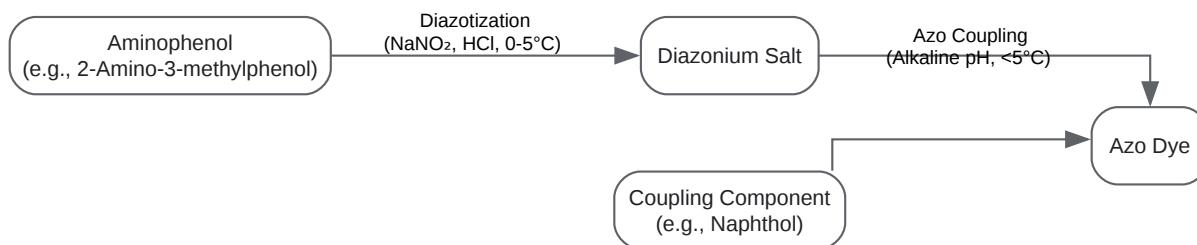
- Dissolve the coupling component in an alkaline solution (e.g., aqueous sodium hydroxide).
- Cool the solution of the coupling component in an ice bath.

- Slowly add the cold diazonium salt solution to the cold solution of the coupling component with vigorous stirring.
- Maintain the temperature below 5°C and the alkaline pH during the addition.
- The azo dye will precipitate out of the solution.
- Filter the dye, wash it with water, and dry it.

Visualization of Key Processes

Azo Dye Synthesis Pathway

The following diagram illustrates the general chemical pathway for the synthesis of an azo dye from an aminophenol precursor.

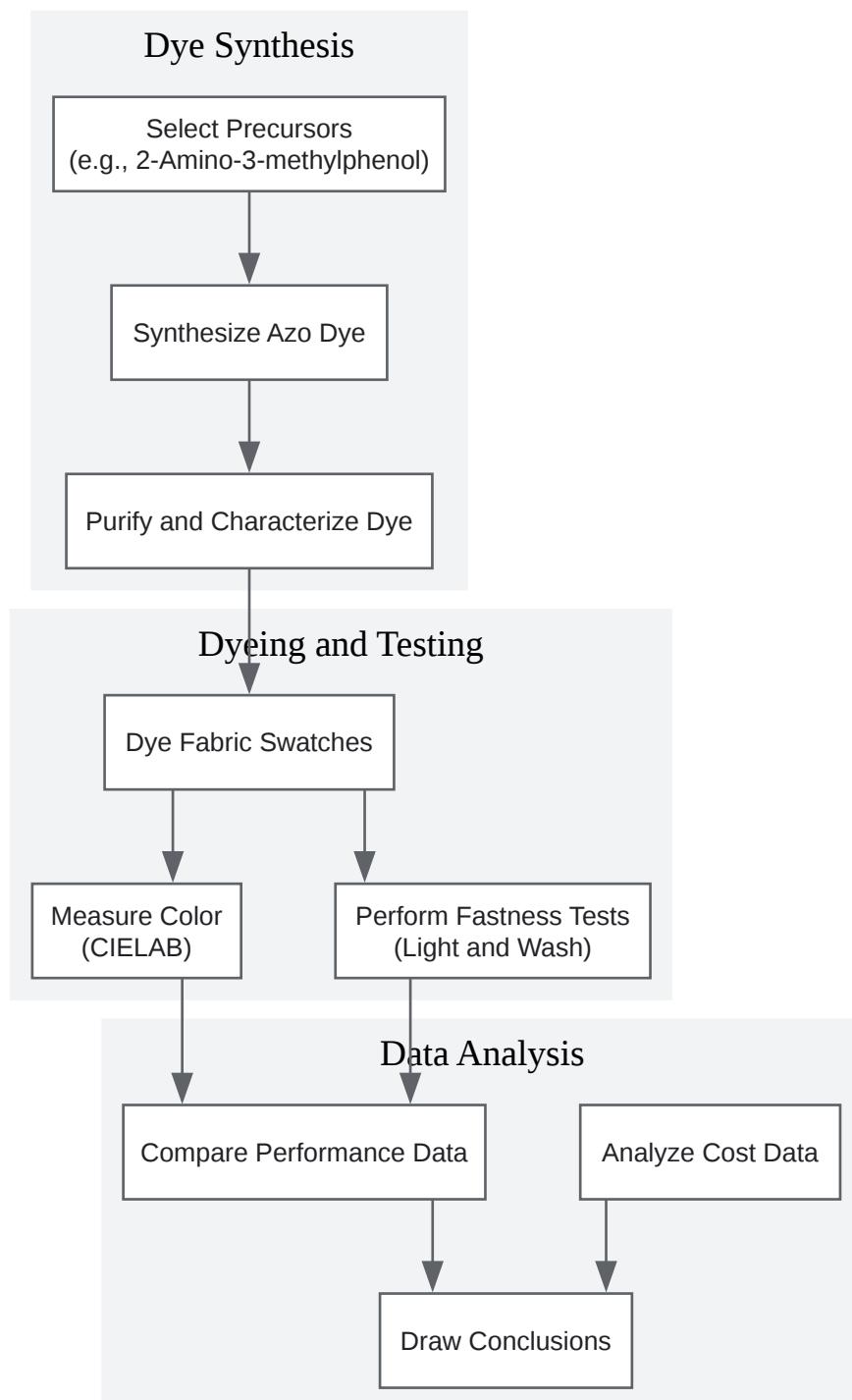


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Caption: General pathway for azo dye synthesis.

Experimental Workflow for Performance Evaluation

This diagram outlines the typical workflow for evaluating the performance of a newly synthesized dye.



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Caption: Workflow for dye performance evaluation.

Conclusion

The selection of **2-Amino-3-methylphenol** for industrial dye manufacturing presents a trade-off between performance and cost. While it is reported to produce dyes with vibrant colors and good fastness properties, its industrial-scale cost appears to be significantly higher than that of a common alternative like p-aminophenol. For applications where specific vibrant shades and high performance are paramount, the additional cost of **2-Amino-3-methylphenol** may be justified. However, for more cost-sensitive applications, p-aminophenol offers a more economically viable option, albeit potentially with different coloristic properties.

Further research involving direct, side-by-side comparative studies of dyes synthesized from these precursors under identical conditions is necessary to provide a more definitive quantitative assessment. Additionally, obtaining accurate industrial-scale pricing for all aminophenol isomers is crucial for a complete and precise cost-performance analysis. This guide serves as a foundational resource for professionals in the field, highlighting the key parameters to consider when selecting a dye precursor for industrial applications.

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